Application Note: Quantitative Analysis of 3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde*
CAS No.:	*116546-04-4*
Cat. No.:	*B047023*

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde** (CAS: 116546-04-4), a key intermediate in pharmaceutical synthesis.[1][2] We present detailed, validated protocols for three distinct analytical techniques: High-Performance Liquid Chromatography (HPLC) with UV detection as the primary method for accuracy and specificity, Gas Chromatography-Mass Spectrometry (GC-MS) for orthogonal confirmation and impurity profiling, and UV-Vis Spectrophotometry for rapid, high-throughput screening. The methodologies are grounded in the principles of the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure data integrity and regulatory compliance.[3][4][5] This note is intended for researchers, quality control analysts, and drug development professionals requiring robust and reliable methods for the quantification of this compound.

Introduction and Analytical Rationale

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3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde (MW: 179.22 g/mol , Formula: $C_{10}H_{13}NO_2$) is a versatile aromatic aldehyde used as a building block in the synthesis of various biologically active molecules.[1][2][6] Its precise quantification is critical for ensuring reaction yield, monitoring purity, and maintaining quality control in drug substance and product manufacturing.

The selection of an analytical method is contingent on the specific requirements of the analysis, such as the sample matrix, required sensitivity, and the purpose of the measurement (e.g., release testing, stability study, or in-process control). This guide addresses this by providing a multi-tiered approach:

- Reverse-Phase HPLC (RP-HPLC): This is the gold standard for pharmaceutical analysis, offering high resolution, sensitivity, and specificity. It is ideal for accurately quantifying the main component and separating it from potential impurities or degradation products.[7]
- Gas Chromatography-Mass Spectrometry (GC-MS): Provides an orthogonal method with high specificity due to mass fragmentation patterns. It is particularly useful for identifying and quantifying volatile impurities that may not be amenable to HPLC.[8][9]
- UV-Vis Spectrophotometry: A simple and rapid technique suitable for quantifying the analyte in pure form or in simple mixtures where no other components absorb at the analytical wavelength.[10][11]

All protocols are developed and presented within the framework of established validation principles to demonstrate their fitness for purpose.[12][13][14]

Core Principles of Method Validation

To ensure that an analytical procedure is fit for its intended purpose, validation is essential.[5] The protocols described herein are designed to be validated according to ICH Q2(R2) guidelines, which assess the following key performance characteristics.[3][4]

- Specificity/Selectivity: The ability to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components.[7]

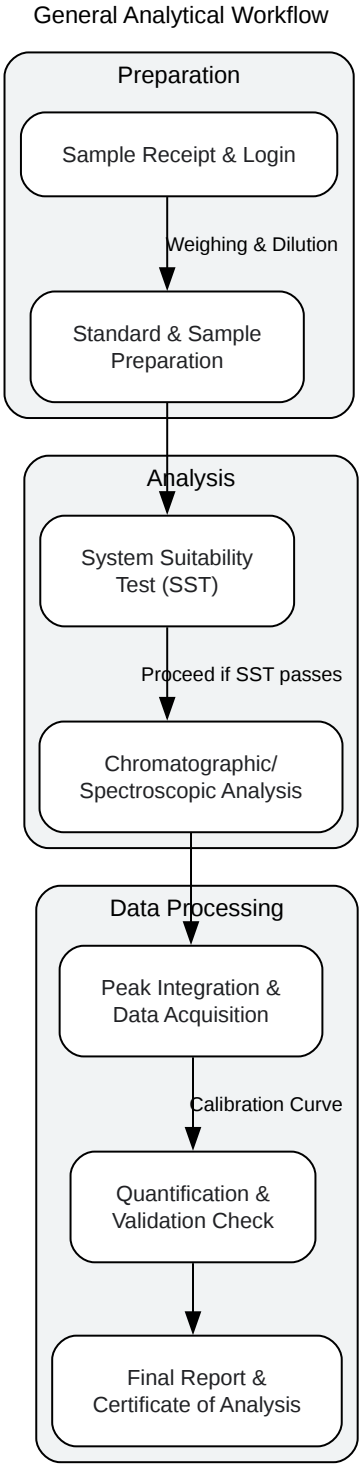
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- Linearity: The ability to elicit test results that are directly proportional to the concentration of the analyte within a given range.
- Range: The interval between the upper and lower concentrations of the analyte for which the procedure has been demonstrated to have a suitable level of precision, accuracy, and linearity.[5]
- Accuracy: The closeness of test results obtained by the method to the true value, often expressed as percent recovery.[7]
- Precision: The degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample. It is evaluated at three levels:
  - Repeatability: Precision under the same operating conditions over a short interval.
  - Intermediate Precision: Expresses within-laboratory variations (different days, analysts, equipment).
  - Reproducibility: Precision between laboratories (collaborative studies).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[15]
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters.

Overall Analytical Workflow

The general process from sample handling to final data reporting is outlined below. This workflow ensures a systematic and traceable approach to the quantification of **3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde**.

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Caption: High-level workflow for sample analysis.

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Primary Method: Reverse-Phase HPLC with UV Detection

This method is recommended for the accurate assay and impurity determination of **3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde**. The reverse-phase mode provides excellent separation for moderately polar aromatic compounds.

Principle

The analyte is separated on a non-polar (C18) stationary phase using a polar mobile phase. The separation is based on the differential partitioning of the analyte between the two phases. Quantification is achieved by comparing the peak area of the analyte to that of a reference standard, with detection via UV absorbance at its maximum wavelength (λmax).

Materials and Instrumentation

- Instrument: HPLC system with a quaternary pump, autosampler, column thermostat, and UV/Vis or Photodiode Array (PDA) detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size (e.g., Waters Symmetry, Agilent Zorbax).
- Reagents:
  - Acetonitrile (ACN), HPLC grade.
  - Methanol (MeOH), HPLC grade.
  - Potassium Phosphate Monobasic (KH_2PO_4), analytical grade.
  - Orthophosphoric Acid (H_3PO_4), analytical grade.
  - Water, HPLC grade or Milli-Q.
  - **3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde** reference standard (purity ≥98%).

Detailed Protocol

Step 1: Mobile Phase Preparation (20 mM Phosphate Buffer, pH 3.0)

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- Weigh 2.72 g of KH_2PO_4 and dissolve in 1 L of HPLC grade water.
- Adjust the pH to 3.0 ± 0.05 with dilute H_3PO_4.
- Filter through a 0.45 µm membrane filter and degas for 15 minutes in an ultrasonic bath.

Step 2: Standard Stock Solution Preparation (1000 µg/mL)

- Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask.
- Dissolve and dilute to volume with a 50:50 (v/v) mixture of Methanol and water (diluent). Sonicate briefly if necessary to ensure complete dissolution.

Step 3: Calibration Standards Preparation

- Prepare a series of at least five calibration standards by serially diluting the stock solution with the diluent. A suggested concentration range is 5, 25, 50, 100, and 200 µg/mL.

Step 4: Sample Preparation

- Accurately weigh an amount of the test sample expected to contain approximately 25 mg of the analyte into a 25 mL volumetric flask.
- Add approximately 20 mL of diluent and sonicate for 10 minutes to dissolve.
- Allow the solution to cool to room temperature and dilute to volume with the diluent.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

Step 5: Chromatographic Conditions

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Parameter	Setting
Mobile Phase A	**20 mM Phosphate Buffer, pH 3.0**
Mobile Phase B	Acetonitrile (ACN)
Gradient	70% A / 30% B (Isocratic)
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detection λ	285 nm and 315 nm (scan for optimal)

| Run Time | 15 minutes |

Step 6: System Suitability Test (SST)

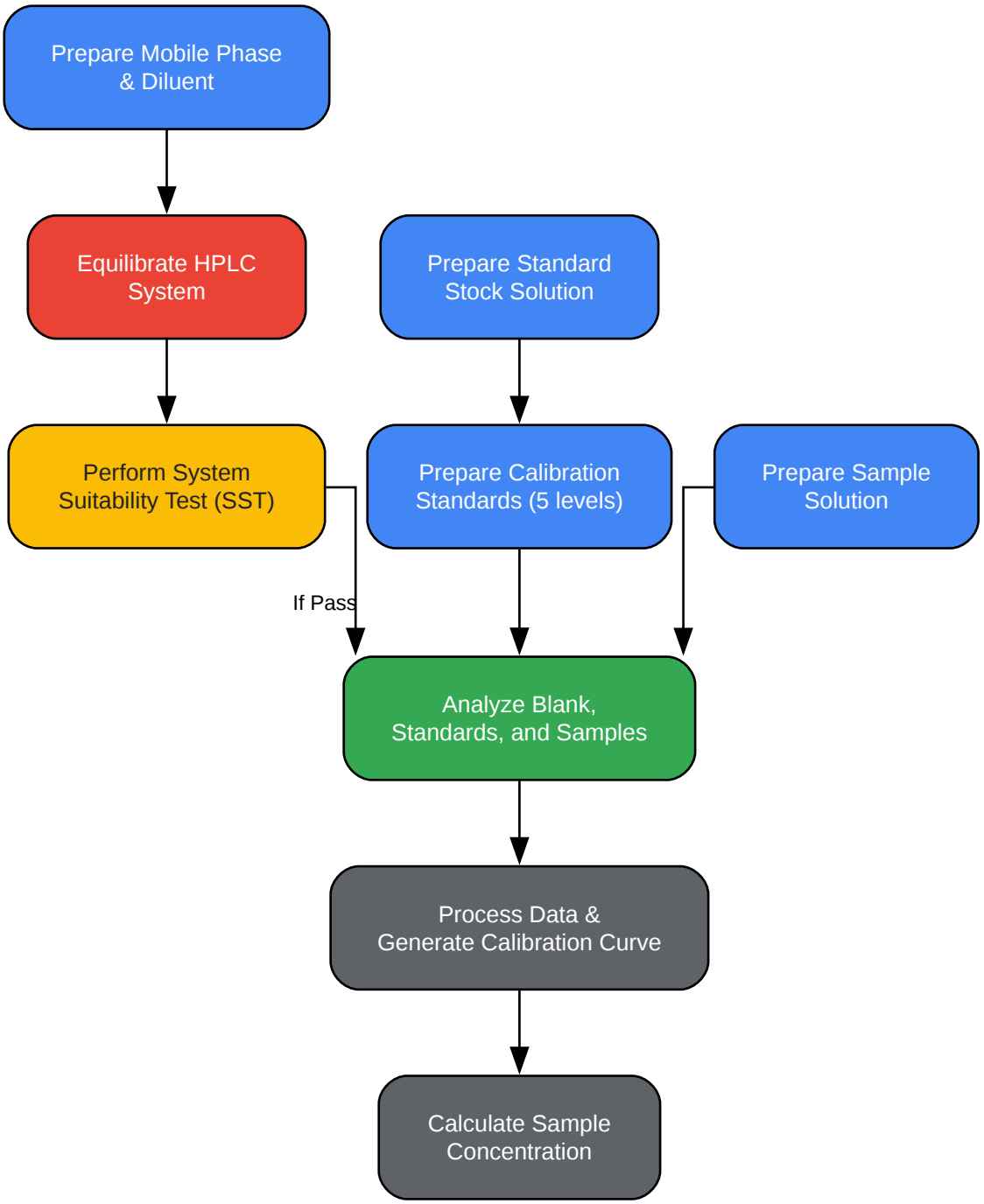
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject a mid-range standard (e.g., 50 µg/mL) six consecutive times.
- The system is deemed suitable if the following criteria are met:
  - Tailing Factor (Asymmetry): ≤ 2.0
  - Theoretical Plates (N): ≥ 2000
  - %RSD of Peak Area: ≤ 2.0%

Step 7: Data Analysis

- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Perform a linear regression analysis to obtain the equation of the line (y = mx + c) and the correlation coefficient (r^2). The r^2 should be ≥ 0.999.
- Calculate the concentration of the analyte in the sample using the regression equation.

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HPLC Analysis Workflow Diagram



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Caption: Step-by-step HPLC analysis workflow.

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Orthogonal Method: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for confirming the identity of **3-[(Dimethylamino)methyl]-4-hydroxybenzaldehyde** and for analyzing volatile or semi-volatile impurities.

Principle

The sample is vaporized in an injector and separated on a capillary column based on its volatility and interaction with the stationary phase. The separated components enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification, while the total ion count (TIC) or extracted ion chromatogram (EIC) is used for quantification.

Materials and Instrumentation

- Instrument: GC-MS system with a split/splitless injector and a mass selective detector.
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).
- Reagents:
  - Dichloromethane (DCM), GC grade.
  - N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS (for derivatization, optional).
  - Internal Standard (IS): e.g., 4,4'-Dibromobiphenyl.

Detailed Protocol

Step 1: Standard & Sample Preparation

- Prepare a stock solution of the reference standard and internal standard (if used) in DCM at 1000 µg/mL.
- Create calibration standards by diluting the stock solution to a range of 1-100 µg/mL, each containing the IS at a fixed concentration (e.g., 20 µg/mL).

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- Prepare the sample by dissolving a known amount in DCM to achieve a concentration within the calibration range. Add the IS.
- (Optional Derivatization): To improve volatility and peak shape, the hydroxyl group can be silylated. To 100 µL of sample/standard, add 100 µL of BSTFA, cap tightly, and heat at 70°C for 30 minutes.

Step 2: GC-MS Conditions

Parameter	Setting
Injector Temp.	**280 °C**
Injection Mode	Split (20:1)
Injection Vol.	1 µL
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	100 °C (hold 2 min), ramp at 15 °C/min to 300 °C (hold 5 min)
MS Transfer Line	290 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Scan Range | 40-450 amu |

Step 3: Data Analysis

- Confirm the identity of the analyte by comparing its retention time and mass spectrum with that of a reference standard.
- For quantification, create a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against concentration.
- Calculate the sample concentration using the resulting regression equation.

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Screening Method: UV-Vis Spectrophotometry

This method is a fast and simple approach for concentration determination in solutions known to be free of interfering, UV-absorbing substances.

Principle

The method relies on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light.

Materials and Instrumentation

- Instrument: Double-beam UV-Vis spectrophotometer.
- Cuvettes: 1 cm path length quartz cuvettes.
- Reagents:
  - Methanol, spectroscopic grade.
  - Reference standard of the analyte.

Detailed Protocol

- Determine λmax: Prepare a ~10 µg/mL solution of the analyte in methanol. Scan the absorbance from 400 nm to 200 nm to find the wavelength of maximum absorbance (λmax).
- Prepare Standards: Prepare a stock solution (100 µg/mL) in methanol. Create a series of dilutions (e.g., 2, 4, 6, 8, 10, 12 µg/mL).
- Prepare Sample: Prepare a sample solution in methanol with an expected concentration within the calibration range.
- Measurement: Using methanol as the blank, measure the absorbance of each standard and the sample solution at the predetermined λmax.
- Data Analysis: Plot a calibration curve of absorbance vs. concentration. Use the linear regression equation to determine the concentration of the sample.

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Summary of Method Validation Parameters

The following table summarizes typical acceptance criteria for the validation of the primary HPLC method for an assay of a drug substance.

Validation Parameter	Acceptance Criteria
Specificity	Peak is spectrally pure (PDA); No interference from blank/placebo.
Linearity (r^2)	≥ 0.999
Range	80% to 120% of the target concentration.
Accuracy (% Recovery)	98.0% to 102.0%
Precision (%RSD)	
- Repeatability (n=6)	≤ 1.0%
- Intermediate (n=6)	≤ 2.0%
LOQ (%RSD)	≤ 10.0%
Robustness	No significant impact on results from minor changes in flow, pH, temp.

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